Preamble: Navigating the Uncharted Territory of a Novel Compound

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Compound of Interest

Compound Name:	*N-Tert-butyl-2-chloroisonicotinamide*
CAS No.:	*588694-28-4*
Cat. No.:	*B1601776*

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In the landscape of drug discovery and development, researchers often encounter novel chemical entities with limited or no published biological data. **N-Tert-butyl-2-chloroisonicotinamide** is one such compound. A thorough review of the existing scientific literature reveals a notable absence of direct studies detailing its biological activity. This guide, therefore, adopts a first-principles approach, leveraging established principles of medicinal chemistry and structure-activity relationships (SAR) to hypothesize its potential biological functions. By dissecting the molecule into its core components—the N-tert-butyl group, the 2-chloro-pyridine ring, and the isonicotinamide scaffold—we can infer potential therapeutic targets and design a logical, efficient workflow for its initial biological characterization. This document is intended for researchers, scientists, and drug development professionals, providing a foundational framework for investigating the therapeutic potential of this and other novel chemical entities.

Deconstruction of the Molecular Architecture: A Tripartite Analysis of Potential Bioactivity

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The structure of **N-Tert-butyl-2-chloroisonicotinamide** offers distinct clues to its potential biological roles. We will examine each key functional group and its implications based on activities observed in analogous structures.

The Isonicotinamide Core: A Privileged Scaffold in Enzyme Inhibition

The isonicotinamide moiety is an isomer of nicotinamide (Vitamin B3), a fundamental component of the coenzymes NAD+ and NADP+. Due to this structural similarity, molecules containing a nicotinamide or isonicotinamide core are frequently investigated as enzyme inhibitors, particularly for enzymes that utilize NAD+ as a substrate or cofactor.

- Nicotinamide N-methyltransferase (NNMT): This enzyme plays a crucial role in metabolism and has been identified as a therapeutic target in cancer and metabolic disorders.[1] Overexpression of NNMT is linked to increased tumor aggressiveness and resistance to therapy.[1] Small molecules that mimic the nicotinamide structure can act as competitive inhibitors of NNMT. Tetrahydroisoquinoline-triazole derivatives containing a nicotinamide-like fragment have demonstrated inhibitory activity against NNMT.[1][2]

- Inosine Monophosphate Dehydrogenase (IMPDH): This enzyme is a key regulator of the de novo synthesis of guanine nucleotides, which are essential for DNA and RNA synthesis. IMPDH is a target for antiviral and anticancer therapies. Thiophenyl derivatives of nicotinamide have been shown to be metabolized by the NAD salvage pathway into unnatural NAD analogs that potently inhibit IMPDH, leading to cancer cell death.[3]

The N-tert-butyl Group: A Modulator of Potency and Selectivity

The tert-butyl group is a bulky, lipophilic moiety that can significantly influence the pharmacological properties of a molecule. Its primary roles in drug design include:

- Enhanced Target Occupancy: The steric bulk of the tert-butyl group can promote tight binding within a protein's active site, leading to increased potency.

- Improved Metabolic Stability: The quaternary carbon of the tert-butyl group is resistant to oxidative metabolism, which can increase the half-life of a compound.

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- Modulation of Selectivity: The size and shape of the tert-butyl group can confer selectivity for a particular enzyme isoform or receptor subtype.

A compelling example of the influence of the tert-butyl group is seen in a series of pseudothiohydantoin derivatives designed as potential anticancer agents. The introduction of a tert-butyl group to the molecule resulted in a significant increase in the inhibitory activity towards the enzyme 11β-HSD2 compared to derivatives with smaller isopropyl groups.[4][5]

The 2-Chloro-Pyridine Moiety: An Electronic and Steric Influencer

The chlorine atom at the 2-position of the pyridine ring introduces both electronic and steric changes that can modulate biological activity. Halogen atoms are common in drug molecules and can influence binding affinity, membrane permeability, and metabolic stability.

- Antifungal Activity: The compound 2-chloro-N-phenylacetamide has demonstrated promising antifungal activity against Aspergillus flavus.[6][7][8] Its proposed mechanism involves binding to ergosterol in the fungal plasma membrane and potentially inhibiting DNA synthesis.[6][7]

- Antiproliferative and Kinase Inhibition: The influence of halogenation on anticancer activity is highly context-dependent. While some studies on pyridine derivatives have shown that halogen atoms can decrease antiproliferative activity[9][10], others demonstrate their importance. For instance, in a series of phorbazole analogs, the presence or absence of a chlorine atom did not significantly impact cytotoxicity, but the overall scaffold showed multi-kinase inhibitory activity.[11]

Hypothesized Biological Activities and Mechanisms of Action

Based on the structural analysis, we can postulate several potential biological activities for **N-Tert-butyl-2-chloroisonicotinamide**.

Potential as an Anticancer Agent via Enzyme Inhibition

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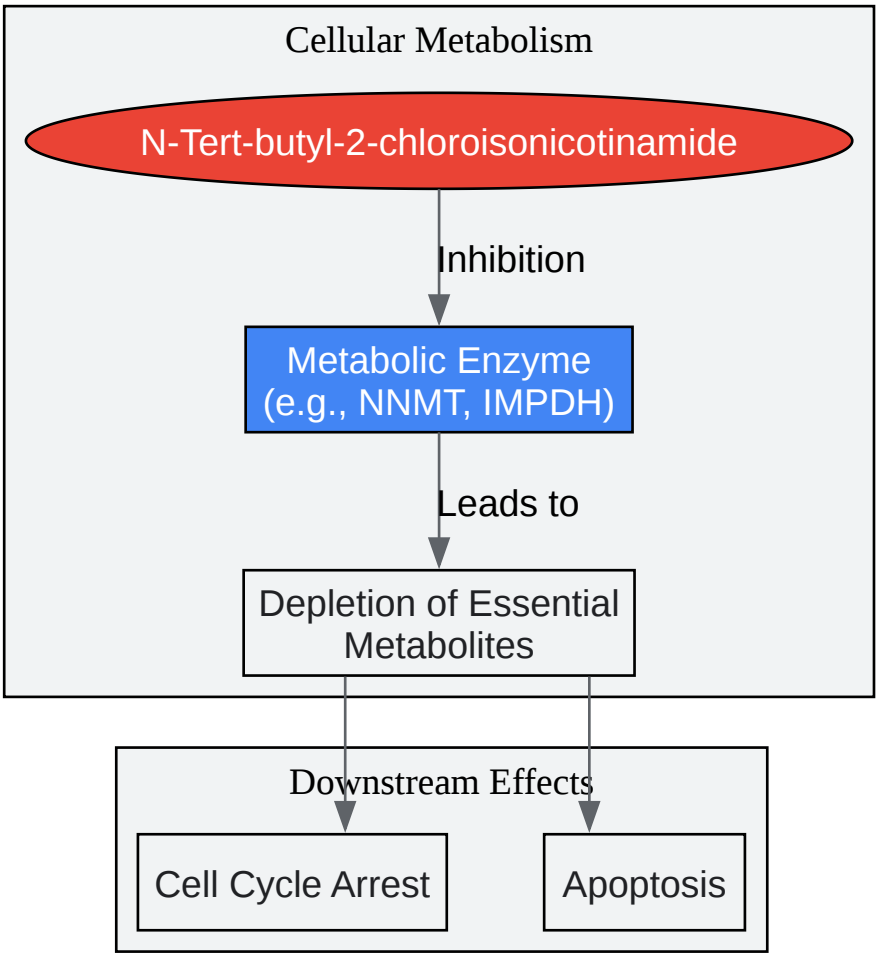
The convergence of the isonicotinamide scaffold and the activity-enhancing potential of the tert-butyl group suggests that **N-Tert-butyl-2-chloroisonicotinamide** may function as an inhibitor of enzymes involved in cancer cell metabolism and proliferation.

- Hypothesized Target: Nicotinamide N-methyltransferase (NNMT) or Inosine Monophosphate Dehydrogenase (IMPDH).
- Proposed Mechanism: Competitive inhibition of the enzyme's active site, leading to depletion of essential metabolites (e.g., SAM, guanine nucleotides) and subsequent cell cycle arrest or apoptosis.

Below is a conceptual diagram of a potential signaling pathway affected by the inhibition of a key metabolic enzyme.



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Caption: Hypothesized mechanism of action for **N-Tert-butyl-2-chloroisonicotinamide**.

Proposed Experimental Workflow for Biological Characterization

A systematic, multi-tiered approach is essential for the initial biological evaluation of **N-Tert-butyl-2-chloroisonicotinamide**. The following workflow provides a robust framework for a preliminary assessment of its bioactivity.

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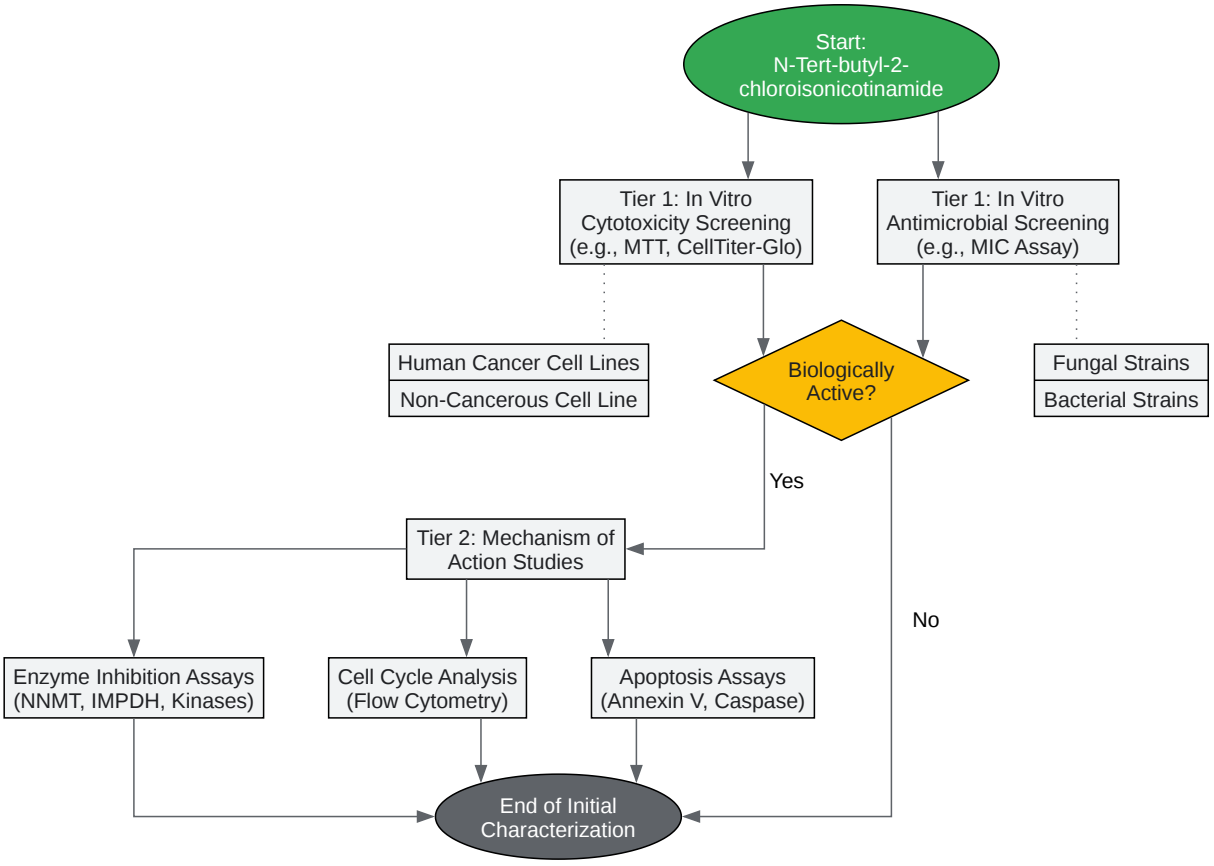

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Caption: A tiered experimental workflow for the initial biological characterization.

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Detailed Experimental Protocols

Tier 1: Initial In Vitro Screening

- Objective: To determine if **N-Tert-butyl-2-chloroisonicotinamide** exhibits broad cytotoxicity against human cancer cell lines or antimicrobial activity.

- Protocol: Cytotoxicity Assay (MTT Assay)

  1. Cell Culture: Culture a panel of human cancer cell lines (e.g., MCF-7 for breast cancer, A549 for lung cancer, HCT116 for colon cancer) and a non-cancerous control cell line (e.g., HEK293) in appropriate media.

  2. Seeding: Seed cells into 96-well plates at a density of 5,000-10,000 cells per well and allow them to adhere overnight.

  3. Treatment: Prepare a stock solution of **N-Tert-butyl-2-chloroisonicotinamide** in DMSO. Serially dilute the compound in culture media to achieve a range of final concentrations (e.g., 0.1 µM to 100 µM). Add the diluted compound to the cells and incubate for 48-72 hours.

  4. MTT Addition: Add MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 2-4 hours.

  5. Solubilization: Add a solubilizing agent (e.g., DMSO or a specialized detergent) to dissolve the formazan crystals.

  6. Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.

  7. Analysis: Calculate the cell viability as a percentage of the vehicle control and determine the IC50 value (the concentration that inhibits 50% of cell growth).

- Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution)

  1. Inoculum Preparation: Prepare a standardized inoculum of fungal (e.g., Candida albicans, Aspergillus fumigatus) and bacterial (e.g., Staphylococcus aureus, Escherichia coli) strains.

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2. Compound Preparation: Serially dilute **N-Tert-butyl-2-chloroisonicotinamide** in appropriate broth media in a 96-well plate.
3. Inoculation: Add the microbial inoculum to each well.
4. Incubation: Incubate the plates under appropriate conditions (temperature, time) for microbial growth.
5. Data Acquisition: Determine the Minimum Inhibitory Concentration (MIC) as the lowest concentration of the compound that visibly inhibits microbial growth.

Tier 2: Mechanism of Action Studies (if biologically active)

If the compound shows significant activity in Tier 1, proceed to elucidate its mechanism of action. For example, if it is cytotoxic to cancer cells:

- Objective: To identify the specific molecular target and cellular pathway affected by the compound.
- Protocol: Enzyme Inhibition Assays
  1. Based on the structural hypotheses, perform in vitro enzyme inhibition assays for targets like NNMT and IMPDH using commercially available kits or established protocols.
  2. Determine the IC50 of the compound against the purified enzyme.
- Protocol: Cell Cycle Analysis
  1. Treat cancer cells with the compound at its IC50 concentration for 24 hours.
  2. Fix the cells in ethanol and stain with a DNA-binding dye (e.g., propidium iodide).
  3. Analyze the cell cycle distribution (G1, S, G2/M phases) using flow cytometry.

Synthesis and Physicochemical Properties

While a full synthetic guide is beyond the scope of this document, a plausible synthetic route can be inferred from the literature. The synthesis of related N-substituted nicotinamides has

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been achieved via a palladium-catalyzed amidation of a chloropyridine precursor.[12] Specifically, tert-butyl 2-chloronicotinate could be reacted with a suitable amine to form the amide bond.[12]

Table 1: Predicted Physicochemical Properties of **N-Tert-butyl-2-chloroisonicotinamide**

Property	Predicted Value	Significance in Drug Development
Molecular Weight	~212.68 g/mol	Falls within the range for good oral bioavailability (Lipinski's Rule of Five).
LogP	~2.5-3.0	Indicates moderate lipophilicity, suggesting good membrane permeability.
Hydrogen Bond Donors	1	Favorable for oral bioavailability.
Hydrogen Bond Acceptors	2	Favorable for oral bioavailability.
Polar Surface Area	~40 Å²	Suggests good cell membrane permeability.

Note: These values are estimations based on computational models and require experimental verification.

Summary and Future Directions

N-Tert-butyl-2-chloroisonicotinamide represents a novel chemical entity with a structural framework that suggests potential as a biologically active agent, particularly as an enzyme inhibitor with applications in oncology or infectious diseases. The isonicotinamide core provides a handle for targeting nicotinamide-utilizing enzymes, the tert-butyl group may enhance potency and metabolic stability, and the chloro-substituent can modulate its overall pharmacological profile.

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The immediate future for this compound lies in the systematic experimental validation of these hypotheses. The proposed workflow provides a clear path forward, starting with broad screening and progressing to more focused mechanism-of-action studies. Should initial results prove promising, further investigations into its pharmacokinetic and pharmacodynamic properties, as well as in vivo efficacy studies, would be warranted. The exploration of **N-Tert-butyl-2-chloroisonicotinamide** serves as a valuable case study in the logical, structure-guided approach to the investigation of novel chemical matter in the early stages of drug discovery.

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